

Health and safety information for 4,4'-Bis(4-aminophenoxy)biphenyl

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Compound of Interest

Compound Name: 4,4'-Bis(4-aminophenoxy)biphenyl

Cat. No.: B085200

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Health and Safety Dossier: 4,4'-Bis(4-aminophenoxy)biphenyl

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information for **4,4'-Bis(4-aminophenoxy)biphenyl** (CAS No. 13080-85-8). It is intended for use by qualified professionals in a laboratory or industrial setting. The toxicological properties of this compound have not been thoroughly investigated, and all handling should be conducted with caution. This guide is not a substitute for a comprehensive risk assessment and should be used in conjunction with the manufacturer's Safety Data Sheet (SDS).

Executive Summary

4,4'-Bis(4-aminophenoxy)biphenyl is a chemical intermediate used in the synthesis of polymers, such as polyimides, for various applications, including biomaterials and electronics. [1] While specific toxicological data for this compound is largely unavailable in public literature and safety data sheets, it is classified as a skin, eye, and respiratory irritant. [2] Due to the presence of aromatic amine functional groups, there is a potential for hazards associated with this class of compounds, although specific data for this molecule is lacking. This guide summarizes the known safety information, handling procedures, and emergency protocols. A significant data gap exists regarding quantitative toxicity, carcinogenicity, genotoxicity, and metabolic pathways.

Physicochemical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling and use.

Property	Value	Reference
CAS Number	13080-85-8	[2]
Molecular Formula	C24H20N2O2	[3]
Molecular Weight	368.44 g/mol	[1]
Appearance	White to pale reddish-grey powder/crystal	[1][2]
Melting Point	197 - 200 °C	[1]
Solubility	No data available	[4]
Decomposition	No data available	[4]

Hazard Identification and Classification

Based on available Safety Data Sheets, **4,4'-Bis(4-aminophenoxy)biphenyl** is classified with the following hazards:

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation

Note: The International Agency for Research on Cancer (IARC) has not classified this compound.[5] However, it is important to note that the related compound, 4-aminobiphenyl, is a known human carcinogen.[6] The toxicological significance of the structural differences between these two compounds has not been established.

Experimental Protocols: Standard Safety Procedures

Due to the lack of specific toxicological studies, this section outlines general experimental protocols for safe handling based on the compound's hazard classification.

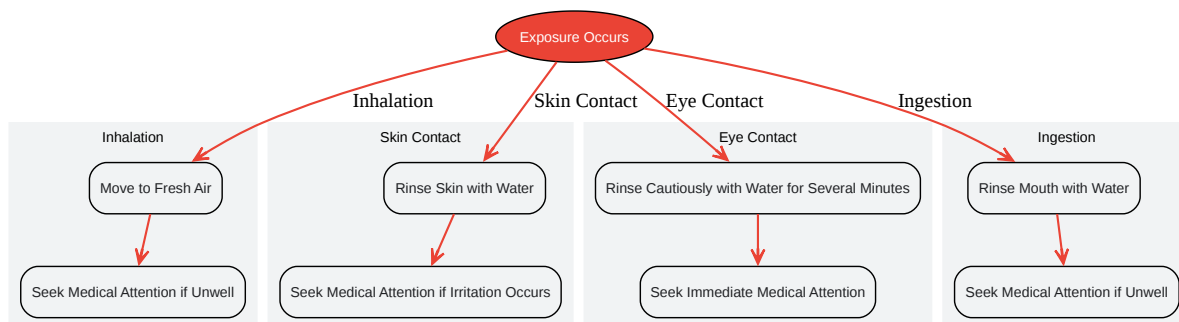
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential to minimize exposure.

Protection Type	Specification
Eye Protection	Chemical safety goggles or a face shield. [7]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves should be inspected before use. [7]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. [7]
Respiratory Protection	In poorly ventilated areas or when generating dust, a NIOSH-approved respirator with a particulate filter (N95 or better) is recommended. [4] [7]

Safe Handling Protocol

A systematic approach to handling this powdered substance is critical to prevent dust generation and exposure.



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